

Mass spectrometry (LC-MS/MS) fragmentation patterns of Fargesol

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Compound of Interest

Compound Name: *Fargesol*

Cat. No.: *B3027461*

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Application Note: LC-MS/MS Fragmentation Analysis of Fargesol

Abstract & Scope

This technical guide details the mass spectrometric characterization of **Fargesol** (CAS: 128855-64-1), a bioactive neolignan isolated from the flower buds of *Magnolia fargesii* (Xin-Yi). **Fargesol** (C₂₂H₂₈O₇) exhibits anti-inflammatory and vasoactive properties, making its precise quantification critical for pharmacokinetic studies.

This protocol moves beyond basic detection, providing a mechanistic breakdown of the furofuran lignan fragmentation pathways. It addresses the specific challenge of differentiating **Fargesol** from structural isomers (e.g., epimagnolin, fargesin) using collision-induced dissociation (CID) patterns.

Chemical Identity & Properties

- Compound Name: **Fargesol**
- CAS Number: 128855-64-1[1][2][3][4][5]

- Molecular Formula: $C_{22}H_{28}O_7$ [\[2\]](#)[\[5\]](#)
- Exact Mass: 404.1835 Da
- Structural Class: Furofuran Lignan (Bis-tetrahydrofuran backbone)
- Key Functional Groups: 3,4-dimethoxyphenyl moieties, hydroxylated tetrahydrofuran core.

Experimental Protocol

Sample Preparation

Objective: Isolate **Fargesol** from complex biological matrices (plasma or plant extract) while minimizing matrix effects.

- Stock Solution: Dissolve 1 mg **Fargesol** standard in 1 mL Methanol (HPLC grade) to create a 1 mg/mL stock. Store at -20°C.
- Working Standard: Dilute stock to 100 ng/mL in 50% Acetonitrile/Water (v/v).
- Biological Sample Extraction (Plasma):
 - Aliquot 100 µL plasma.
 - Add 300 µL cold Acetonitrile (protein precipitation).
 - Vortex (1 min) and Centrifuge (10,000 x g, 10 min, 4°C).
 - Transfer supernatant to LC vial.

LC-MS/MS Conditions

System: UHPLC coupled to Triple Quadrupole (QqQ) or Q-TOF MS.

Chromatography Parameters:

- Column: C18 Reverse Phase (e.g., Waters ACQUITY UPLC BEH C18, 2.1 x 100 mm, 1.7 µm).

- Mobile Phase A: 0.1% Formic Acid in Water (Milli-Q).
- Mobile Phase B: Acetonitrile (LC-MS Grade).
- Flow Rate: 0.3 mL/min.
- Column Temp: 40°C.
- Gradient Profile:

Time (min)	% Mobile Phase B	Event
0.0	10	Initial Equilibration
1.0	10	Load
8.0	90	Linear Gradient Elution
10.0	90	Wash
10.1	10	Re-equilibration

| 12.0 | 10 | End |

Mass Spectrometry Parameters (ESI Source):

- Ionization Mode: Positive (+ESI) and Negative (-ESI). Note: Positive mode often yields higher sensitivity for methoxylated lignans via sodium adducts, while negative mode is preferred if phenolic hydroxyls are accessible.
- Spray Voltage: 3500 V (+) / -2500 V (-).
- Capillary Temp: 320°C.
- Sheath Gas: 40 arb units (N₂).
- Aux Gas: 10 arb units.

Results & Discussion: Fragmentation Mechanics

Precursor Ion Selection

In positive ESI mode, **Fargesol** typically forms protonated $[M+H]^+$ and sodiated $[M+Na]^+$ adducts.

- $[M+H]^+$ Observed: m/z 405.2
- $[M+Na]^+$ Observed: m/z 427.2
- $[M-H]^-$ Observed: m/z 403.2 (Negative mode)

Recommendation: Use $[M+Na]^+$ (m/z 427.2) for sensitivity in full scan, but $[M+H]^+$ (m/z 405.2) for fragmentation studies (MS/MS), as sodium adducts are notoriously stable and difficult to fragment efficiently.

Fragmentation Pathway (MS/MS)

The fragmentation of **Fargesol** follows the characteristic cleavage rules of the furofuran skeleton.

- Neutral Loss of Water (-18 Da):
 - Precursor (m/z 405)
m/z 387.
 - Mechanism:[6][7] Elimination of the hydroxyl group on the tetrahydrofuran ring.
- Bis-Tetrahydrofuran Ring Cleavage (The "Zipper" Mechanism):
 - The central C8–C8' bond and the C–O ether bonds are the weakest points.
 - Primary Cleavage: The molecule splits roughly in half, generating substituted benzyl ions.
 - Product Ion m/z 151: Corresponds to the 3,4-dimethoxybenzyl cation. This is a diagnostic marker for lignans with a veratryl (dimethoxyphenyl) substructure.
 - Product Ion m/z 177: Often observed if the cleavage retains part of the furan ring attached to the aromatic system.

- Methyl Radical Loss (-15 Da):
 - Precursor (m/z 405)

m/z 390.
 - Mechanism:[6][7] Loss of a methyl group from one of the methoxy substituents.[6]

Differentiation from Isomers

Fargesol is isomeric with compounds like Epimagnolin A.

- **Fargesol**: Often elutes earlier on C18 columns due to the specific stereochemistry of the hydroxyl group (more polar orientation).
- Fragment Ratio: While m/z 151 is common to both, the ratio of $[M+H-H_2O]^+$ (m/z 387) to the base peak differs. **Fargesol**, having a free hydroxyl, shows a more intense water loss peak compared to fully methylated analogs like Magnolin.

Visualizations

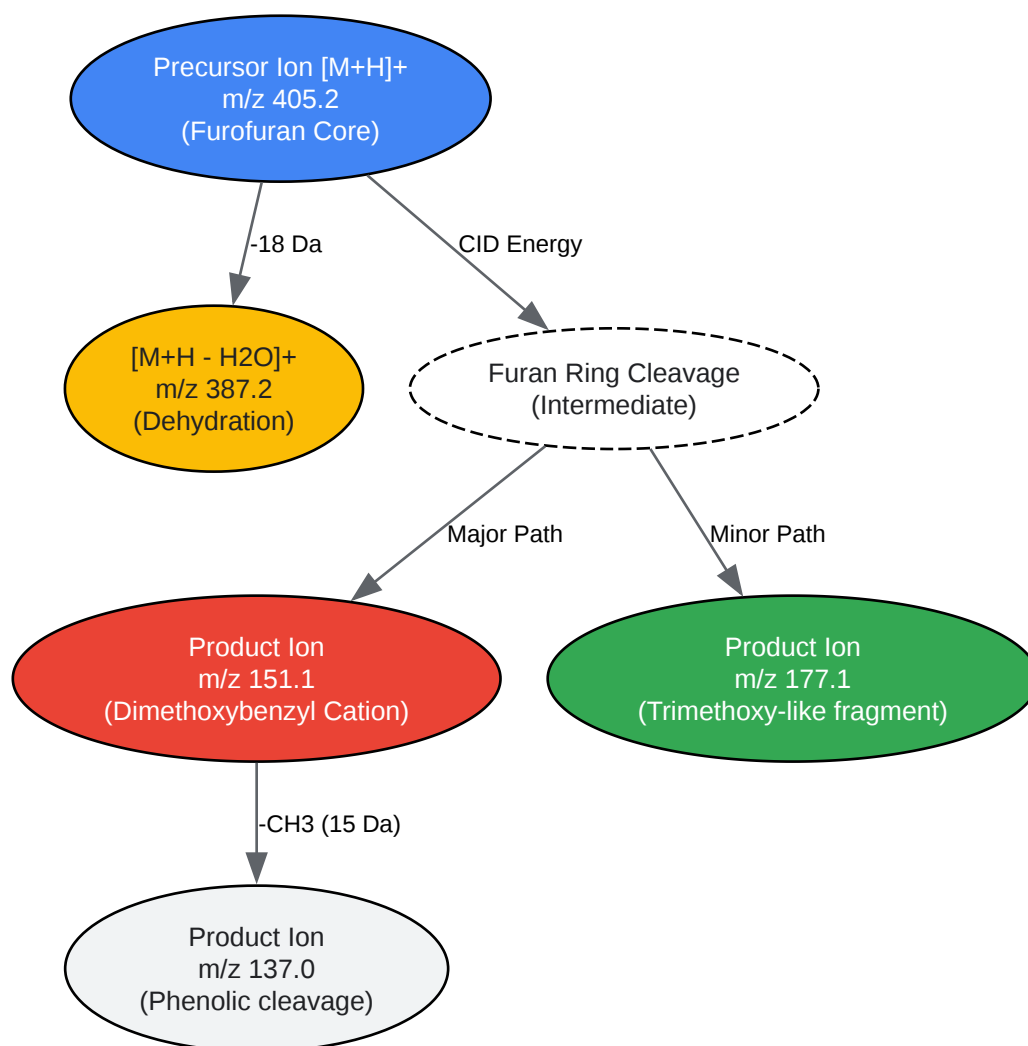
Analytical Workflow Diagram



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Figure 1: Step-by-step LC-MS/MS workflow for the isolation and detection of **Fargesol**.^[2]

Fragmentation Pathway Diagram



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Figure 2: Proposed fragmentation pathway of **Fargesol** (m/z 405.2) in Positive ESI mode.

Summary Tables

Table 1: Optimized MRM Transitions (Positive Mode)

Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)	Dwell Time (ms)	Assignment
405.2	151.1	25	50	Quantifier (Benzyl cation)
405.2	387.2	15	50	Qualifier (Water loss)
405.2	177.1	30	50	Qualifier (Ring fragment)

Table 2: Troubleshooting Guide

Issue	Probable Cause	Solution
Low Sensitivity	Ion suppression from matrix	Improve extraction (SPE) or switch to Negative Mode ([M-H]- 403.2).
Sodium Adduct Dominance	High Na ⁺ in solvents/glassware	Add 5mM Ammonium Formate to mobile phase to force [M+NH ₄] ⁺ or [M+H] ⁺ .
Peak Broadening	Column overload or pH mismatch	Ensure Mobile Phase A is acidic (0.1% Formic Acid).

References

- Lifeasible. (n.d.). **Fargesol** Product Datasheet. Retrieved October 2025, from [\[Link\]](#)
- Eklund, P. C., et al. (2008). Identification of lignans by liquid chromatography-electrospray ionization ion-trap mass spectrometry. *Journal of Mass Spectrometry*, 43(1), 97-107.
- Ricci, A., et al. (2010). Structural discrimination of isomeric tetrahydrofuran lignan glucosides by tandem mass spectrometry. *Rapid Communications in Mass Spectrometry*, 24(7), 1043-1052. (Mechanistic basis for furofuran cleavage).

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Sources

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- 2. Fargesol - Lifeasible [lifeasible.com]
- 3. 3,4-Dihydroxybenzaldehyde | CAS:139-85-5 | Manufacturer ChemFaces [chemfaces.com]
- 4. (S)-(3,4-dimethoxyphenyl)[(3S,4R,5S)-5-(3,4-dimethoxyphenyl)-4-(hydroxymethyl)oxolan-3-yl]methanol - C22H28O7 | CSSB00159261980 [chem-space.com]
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